

Minosaminomycin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Minosaminomycin*

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An In-depth Examination of the Aminoglycoside Antibiotic

This technical guide provides a comprehensive overview of **Minosaminomycin**, an aminoglycoside antibiotic with potent activity against various bacteria, particularly mycobacteria. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular properties, mechanism of action, biological activity, and relevant experimental protocols.

Molecular Properties of Minosaminomycin

Minosaminomycin is a complex natural product isolated from the culture broth of *Streptomyces* sp. MA514-A1.^{[1][2]} Its key molecular and physical properties are summarized in the table below.

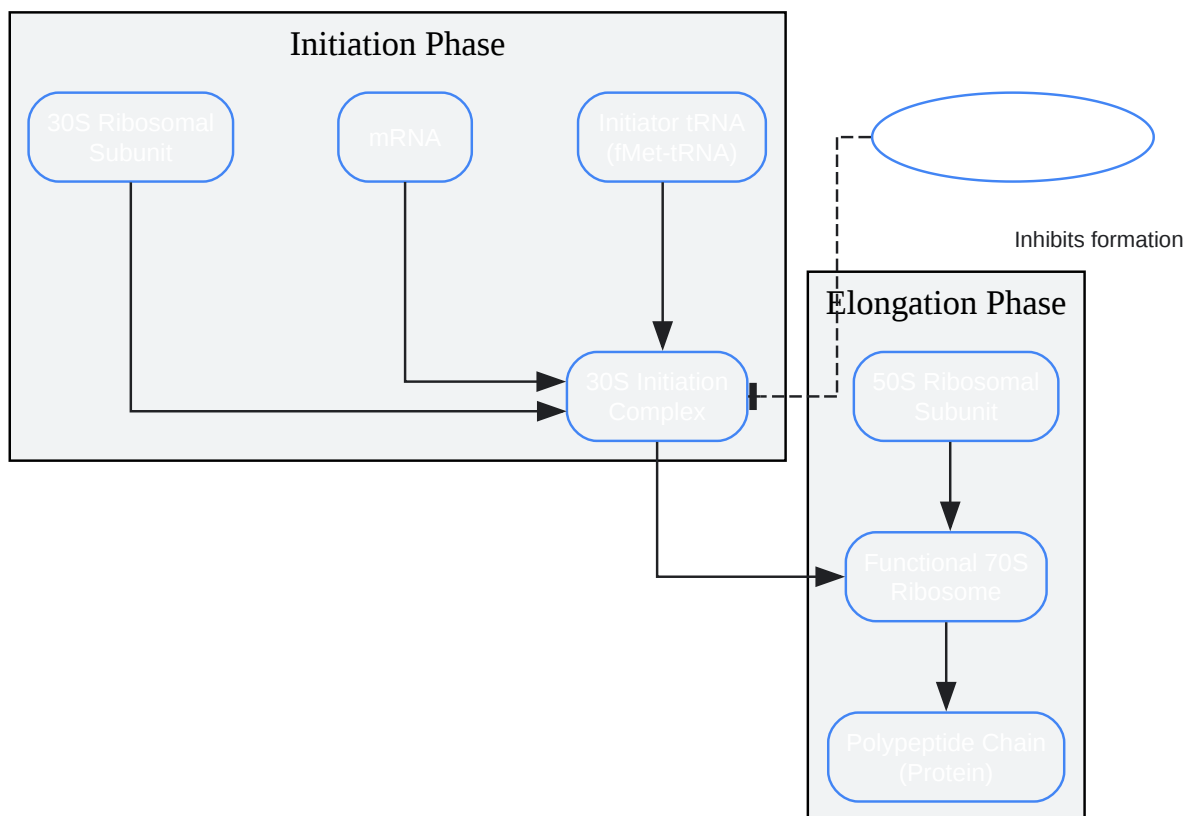
Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₆ N ₈ O ₁₀	[1][2][3]
Molecular Weight	618.68 g/mol	[2][3][4]
CAS Number	51746-09-9	[1][4]
Appearance	White to off-white powder	[2]
Solubility	Soluble in water, DMSO, and Methanol. Insoluble in Hexane.	[1][2][3]
Purity	>98% (HPLC)	[1][2]

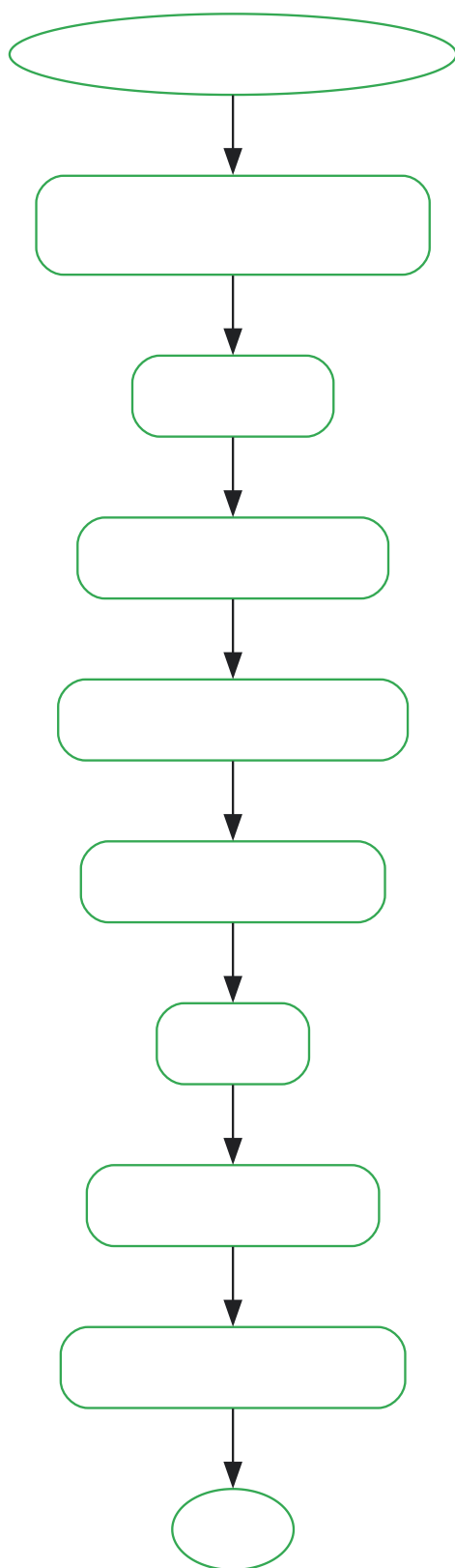
Mechanism of Action: Inhibition of Bacterial Protein Synthesis

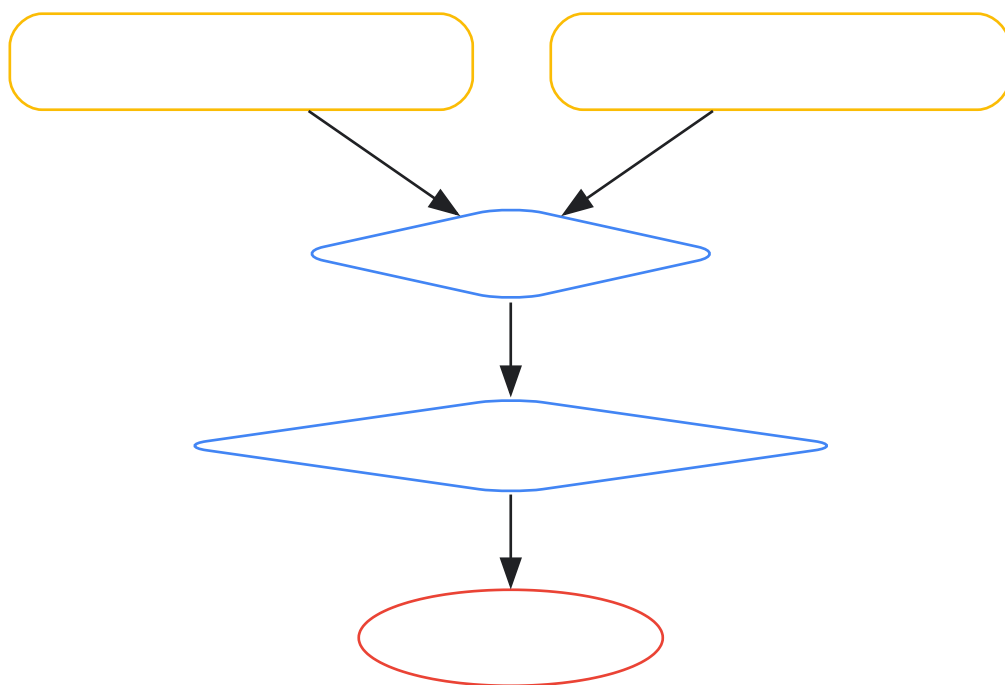
Minosaminomycin exerts its antibacterial effect by inhibiting protein synthesis in bacteria, a mechanism common to aminoglycoside antibiotics.[1][5] It is structurally related to kasugamycin but exhibits significantly higher potency in cell-free systems.[1][5]

The primary target of **Minosaminomycin** is the bacterial ribosome. It preferentially inhibits the initiation of protein synthesis.[5] This is achieved by interfering with the formation of the initiation complex, which consists of the 30S ribosomal subunit, mRNA, and the initiator tRNA (fMet-tRNA). **Minosaminomycin** has been shown to inhibit the binding of formyl-Met-tRNA (fMet-tRNA) to the ribosome-AUG trinucleotide complex.[6] Unlike some other aminoglycosides, **Minosaminomycin** does not cause miscoding.[5]

The following diagram illustrates the proposed mechanism of action for **Minosaminomycin** in the context of bacterial protein synthesis.







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